

What is Glyphosate-13C2,15N and its chemical structure

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Compound of Interest

Compound Name: Glyphosate-13C2,15N

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An In-depth Technical Guide to Glyphosate-13C2,15N

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Glyphosate-13C2,15N**, an isotopically labeled form of the widely used herbicide, glyphosate. This document is intended for professionals in research and development who require detailed information on its chemical properties, structure, and application in experimental settings.

Introduction to Glyphosate-13C2,15N

Glyphosate-13C2,15N is a stable isotope-labeled version of glyphosate. In this molecule, two carbon atoms are substituted with the heavy isotope Carbon-13 (^{13}C), and the nitrogen atom is replaced with the heavy isotope Nitrogen-15 (^{15}N). This labeling does not alter the chemical behavior of the molecule but provides a distinct mass signature, making it an invaluable tool in analytical chemistry and environmental science.

Its primary applications include its use as an internal standard for the accurate quantification of glyphosate in various matrices using techniques like Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Furthermore, it serves as a tracer to study the environmental fate, transport, and degradation of glyphosate in soil and water systems.^{[2][3]}

Like its unlabeled counterpart, **Glyphosate-13C2,15N** is a derivative of the amino acid glycine.^[1] It functions as a herbicide by inhibiting the shikimate pathway, a metabolic route essential for the synthesis of aromatic amino acids in plants but absent in animals.^[1]

Chemical Structure and Properties

The chemical structure of **Glyphosate-13C2,15N** is identical to that of glyphosate, with the exception of the isotopic labeling at two carbon positions and the nitrogen position.

Chemical Structure Diagram

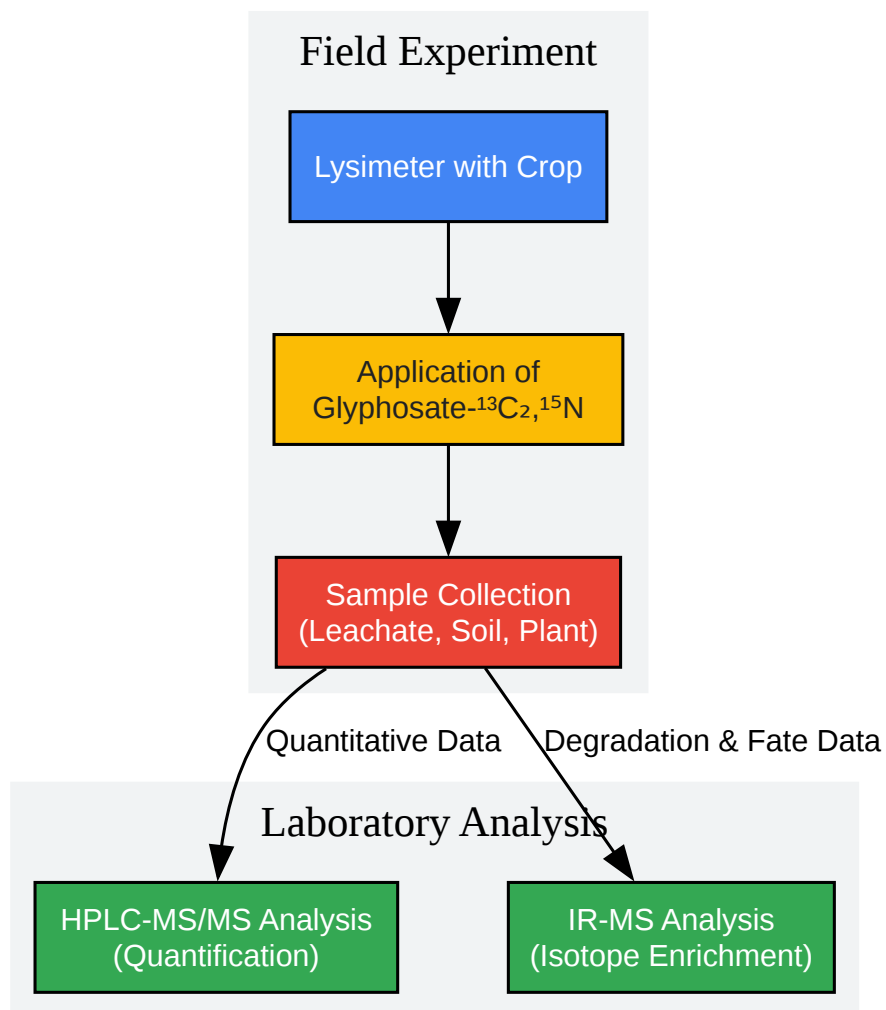
```
digraph "Glyphosate-13C2,15N" {
  graph [rankdir="LR", splines=true, overlap=false, nodesep=0.5, size="7.6,4", dpi=100];
  node [shape=plaintext, fontname="Arial", fontsize=12];
  edge [fontname="Arial", fontsize=12];
```

```
// Define nodes for atoms
C1 [label="13C", fontcolor="#202124"];
O1 [label="O", fontcolor="#202124"];
O2 [label="OH", fontcolor="#202124"];
C2 [label="13CH2", fontcolor="#202124"];
N [label="15NH", fontcolor="#202124"];
C3 [label="CH2", fontcolor="#202124"];
P [label="P", fontcolor="#202124"];
O3 [label="O", fontcolor="#202124"];
O4 [label="OH", fontcolor="#202124"];
O5 [label="OH", fontcolor="#202124"];
```

```
// Define invisible nodes for layout
inv1 [shape=point, width=0];
inv2 [shape=point, width=0];
```

```
// Define edges to represent bonds
C1 -> O1 [label=""];
C1 -> O2 [label=""];
C1 -> C2 [label=""];
C2 -> N [label=""];
N -> C3 [label=""];
C3 -> P [label=""];
P -> O3 [label=""];
P -> O4 [label=""];
P -> O5 [label=""];
}
```

Major degradation pathway of Glyphosate.



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Workflow for a Glyphosate- $^{13}\text{C}_2$, ^{15}N fate study.

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References

- 1. Determination of $\delta^{13}\text{C}$, $\delta^{15}\text{N}$, or $\delta^{34}\text{S}$ by isotope-ratio-monitoring mass spectrometry using an elemental analyzer [pubs.usgs.gov]

- 2. Compound Specific ^{13}C & ^{15}N analysis of Amino Acids by GC-C-IRMS | Stable Isotope Facility [stableisotopefacility.ucdavis.edu]
- 3. researchgate.net [researchgate.net]
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